Titanium tetra(2-hydroxyethanolate) CAS number 14764-55-7

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Compound of Interest

Compound Name:	*Titanium tetra(2-hydroxyethanolate)*
CAS No.:	*14764-55-7*
Cat. No.:	*B081266*

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An In-Depth Technical Guide to **Titanium Tetra(2-hydroxyethanolate)**

Prepared by a Senior Application Scientist

Introduction: Beyond Standard Alkoxides

Titanium tetra(2-hydroxyethanolate) (CAS 14764-55-7) represents a specialized class of titanium(IV) alkoxides. While sharing the foundational reactivity of common precursors like titanium tetraisopropoxide (TTIP), its structure, featuring a bidentate chelating ligand derived from ethylene glycol, imparts significantly different and often advantageous properties. This chelation enhances stability and moderates reactivity, offering researchers and process chemists finer control over subsequent chemical transformations.

Titanium itself is an abundant, inexpensive, and low-toxicity transition metal, making its compounds highly attractive for a vast range of applications.[1] The biocompatibility of its oxide, TiO_2, is particularly notable, paving the way for advanced uses in biomedical devices and pharmaceutical formulations.[2][3] This guide provides an in-depth examination of the

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synthesis, characterization, core chemical principles, and state-of-the-art applications of **Titanium tetra(2-hydroxyethanolate)**, with a focus on its utility for researchers, scientists, and drug development professionals.

Property	Value	Reference
CAS Number	14764-55-7	[4]
Molecular Formula	$C_8H_{16}O_8Ti$	[4]
Molecular Weight	288.07 g/mol	[4]
Synonyms	Ethane-1,2-diolate;titanium(4+)	[4]

Section 1: Synthesis and Structural Characterization

The synthesis and verification of **Titanium tetra(2-hydroxyethanolate)** are foundational to its successful application. The choice of synthetic route directly impacts purity and yield, while rigorous characterization validates the molecular structure, which in turn governs its reactivity.

Synthetic Protocol: Transesterification Approach

A common and effective method for synthesizing chelated titanium alkoxides is through alcohol exchange, or transesterification, starting from a simpler, commercially available alkoxide. This method avoids the generation of corrosive byproducts like HCl that occur when starting from titanium tetrachloride.[5][6] The rationale for this choice is process safety and product purity, as the only byproduct is a volatile alcohol that can be easily removed by distillation to drive the reaction to completion.

- Reactor Setup: A multi-neck round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, a condenser for distillation, and a nitrogen inlet. The entire apparatus must be thoroughly dried to prevent premature hydrolysis of the titanium alkoxide.
- Inert Atmosphere: The system is purged with dry nitrogen or argon to create an inert atmosphere. Titanium alkoxides are highly sensitive to moisture.[7]
- Reactant Charging: Titanium(IV) isopropoxide (1 mole equivalent) is dissolved in a dry, high-boiling point, inert solvent such as toluene.

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- Ligand Addition: Ethylene glycol (4 mole equivalents) is added dropwise to the stirred solution at room temperature. A slight molar excess of ethylene glycol can be used to ensure complete reaction.
- Reaction & Distillation: The reaction mixture is gently heated. The transesterification reaction commences, liberating isopropanol. The temperature is gradually increased to distill off the isopropanol byproduct, shifting the equilibrium towards the formation of the desired product.
- Reaction Completion: The reaction is considered complete when isopropanol is no longer collected.
- Isolation: The remaining solvent is removed under reduced pressure (vacuum) to yield **Titanium tetra(2-hydroxyethanolate)** as the final product, likely a viscous liquid or a solid.

Diagram: Synthetic Workflow

A diagram illustrating the step-by-step synthesis of **Titanium tetra(2-hydroxyethanolate)**.

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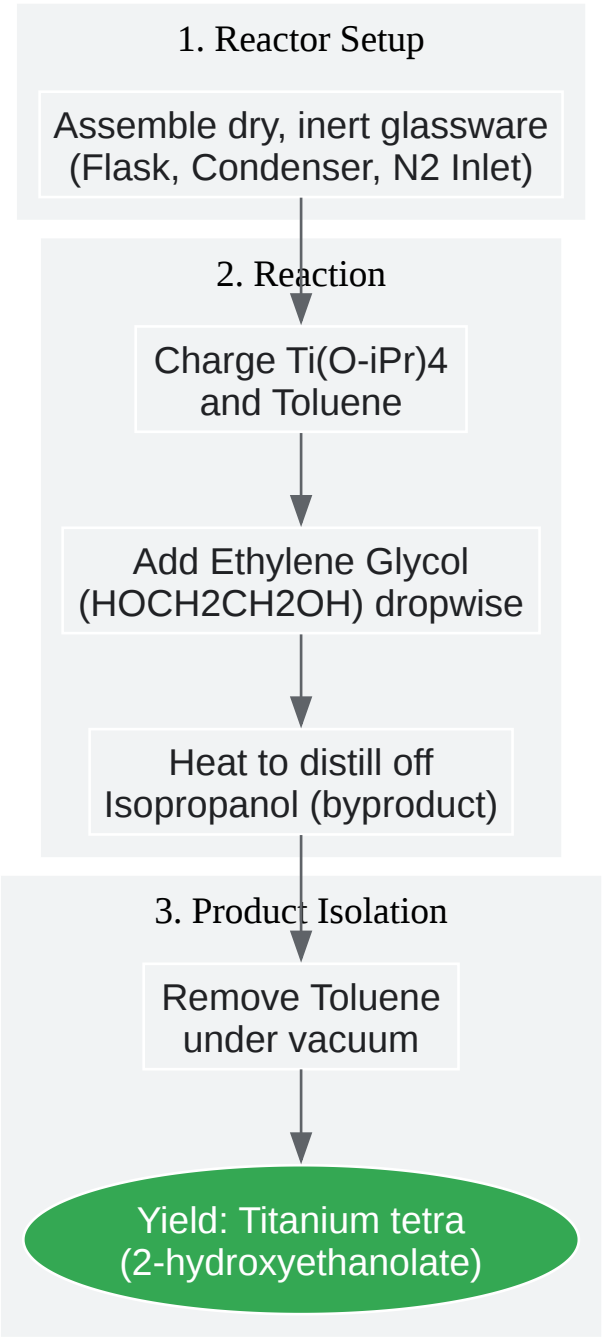

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Caption: Workflow for the synthesis of **Titanium tetra(2-hydroxyethanolate)**.

Structural Elucidation and Characterization

Unlike simple titanium alkoxides which often exist as trimers or tetramers, the bidentate nature of the 2-hydroxyethanolate ligand promotes the formation of a more stable, likely monomeric,

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octahedral complex around the titanium(IV) center. This chelation reduces the coordinative unsaturation of the titanium atom, thereby decreasing its tendency to oligomerize.[8] A suite of analytical techniques is required to confirm this structure and assess purity.

Technique	Purpose	Expected Observations
^{1}H & ^{13}C NMR	Confirm ligand binding and purity	Disappearance of ethylene glycol -OH proton signal; characteristic shifts of the -CH_2- protons confirming coordination to titanium.[9]
FT-IR Spectroscopy	Identify functional groups and Ti-O bond formation	Broad O-H stretch from starting material disappears; appearance of strong bands corresponding to Ti-O-C stretching vibrations.[10]
ESI-Mass Spectrometry	Determine molecular weight and structure	Detection of the molecular ion peak corresponding to the expected mass of the compound, confirming its formation.[9][10]
Thermal Analysis (TGA/DTA)	Assess thermal stability and decomposition pathway	Provides information on the temperature at which the compound begins to decompose, which is critical for processing applications like calcination.[11]
X-ray Diffraction (XRD)	Determine crystalline structure (if solid)	If the compound can be crystallized, single-crystal XRD provides the definitive 3D atomic arrangement, confirming the coordination geometry.[11]

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Section 2: Core Reactivity - The Sol-Gel Process

The most significant reaction pathway for titanium alkoxides is hydrolysis followed by condensation, which is the foundation of sol-gel chemistry.[12] This process allows for the formation of titanium dioxide (TiO_2) materials at low temperatures with precise control over their structure and properties.[13][14]

The reactivity of **Titanium tetra(2-hydroxyethanolate)** in the sol-gel process is more controlled than that of non-chelated analogs like TTIP. The chelate effect provides steric hindrance and electronic stabilization, slowing down the rate of hydrolysis.[15] This moderation is a key advantage, preventing rapid, uncontrolled precipitation and allowing for the formation of uniform nanoparticles, gels, or films.

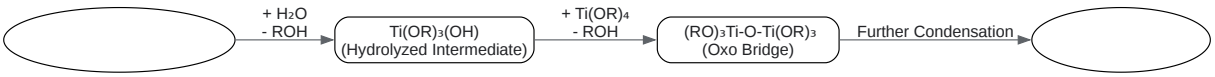
The process occurs in two primary stages:

- Hydrolysis: The titanium-alkoxide bond (Ti-OR) is attacked by water, replacing the alkoxy group with a hydroxyl group (Ti-OH).
- Condensation: The newly formed Ti-OH groups react with each other (water condensation) or with remaining Ti-OR groups (alcohol condensation) to form Ti-O-Ti oxo bridges, releasing water or alcohol as a byproduct.[12][16]

This step-wise polymerization leads to the growth of a three-dimensional oxide network.

Diagram: Sol-Gel Reaction Mechanism

A diagram showing the hydrolysis and condensation steps in the sol-gel process.



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Caption: Simplified mechanism of hydrolysis and condensation for a titanium alkoxide.

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Section 3: Applications in Research and Drug Development

The unique properties of **Titanium tetra(2-hydroxyethanolate)** make it a versatile precursor for a range of advanced applications, from catalysis to the development of novel drug delivery systems.

Precursor for Advanced TiO_2 Nanomaterials

The controlled sol-gel processing enabled by this chelated precursor allows for the synthesis of TiO_2 with tailored morphologies.[17]

- Photocatalysis: By carefully controlling hydrolysis and condensation, high-surface-area, nanocrystalline anatase TiO_2 can be produced.[18] Anatase is a highly effective photocatalyst used for water purification and environmental remediation.[3]
- Biocompatible Coatings: TiO_2 coatings can be deposited on medical implants (e.g., orthopedic or dental implants) via sol-gel dip-coating or spin-coating techniques. These coatings can improve the biocompatibility and osseointegration of the implant.[2] The use of a chelated precursor ensures a more uniform and adherent film.

Catalysis in Organic Synthesis

The Lewis acidic nature of the titanium center allows it to function as an effective catalyst in several organic transformations.[1]

- Esterification and Transesterification: Titanium alkoxides are widely used as catalysts in the synthesis of esters and polyesters, offering high activity and low toxicity compared to other metal catalysts.[5][19] The reaction proceeds via coordination of the ester's carbonyl oxygen to the titanium, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by an alcohol.
- Polymerization: Certain titanium compounds are used to catalyze olefin polymerization.[5][20]

Application in Drug Delivery Systems

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A promising frontier for titanium-based materials is in drug development, specifically for creating controlled-release drug delivery systems.[21] The biocompatibility of TiO_2 is a major advantage in this field.[3] Porous TiO_2 nanospheres can be synthesized using **Titanium tetra(2-hydroxyethanolate)** as a precursor and then loaded with therapeutic agents.

- Synthesis of Porous TiO_2 Spheres:
  - A sol-gel emulsion method is employed. **Titanium tetra(2-hydroxyethanolate)** is hydrolyzed in a controlled manner within an emulsion system (e.g., water-in-oil) to form spherical TiO_2 particles.
  - The particle size and porosity can be tuned by adjusting parameters such as water-to-alkoxide ratio, pH, and temperature.[13][17]
  - The resulting gel is aged, washed, and calcined at a moderate temperature (e.g., 400-500 °C) to remove organic residues and form the crystalline anatase phase while retaining porosity.[22]
- Drug Loading:
  - The porous TiO_2 spheres are incubated in a concentrated solution of the desired drug (e.g., doxorubicin for cancer therapy).
  - The drug molecules adsorb onto the high-surface-area carrier and become entrapped within the pores.[21]
- Sustained Release Mechanism:
  - The release of the drug is governed by diffusion from the porous matrix.[21]
  - Weak interactions, such as hydrogen bonding between the drug molecules and the Ti-OH groups on the TiO_2 surface, can further modulate the release rate, enabling a sustained therapeutic effect.[21]

Diagram: Drug Delivery System Workflow

A diagram outlining the creation of a drug delivery system using TiO_2 nanospheres.

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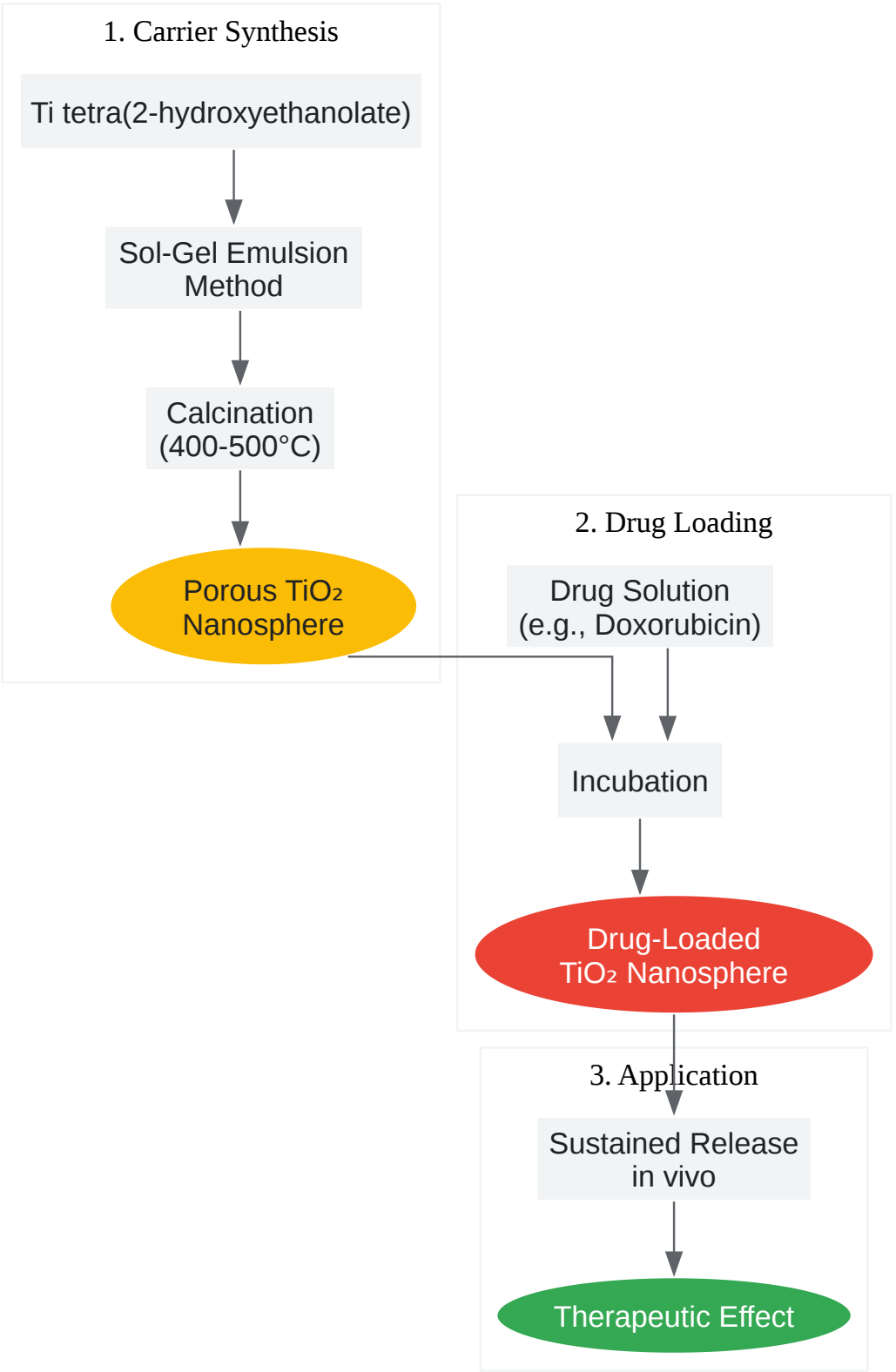

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Caption: Workflow for preparing and using a TiO_2-based drug delivery system.

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Section 4: Safety and Handling

As with all reactive chemical reagents, proper handling of **Titanium tetra(2-hydroxyethanolate)** is crucial. The safety profile is expected to be similar to other titanium alkoxides.

Hazard Category	Precautionary Measures	Rationale & References
Flammability	Keep away from heat, sparks, and open flames. Use non-sparking tools and explosion-proof equipment.	Organic titanates are flammable liquids.[7][23]
Moisture Sensitivity	Handle and store under an inert atmosphere (e.g., nitrogen or argon). Keep containers tightly sealed.	Reacts readily with water (hydrolysis), which degrades the material and can release flammable alcohol vapors.[7]
Health Hazards	Wear appropriate personal protective equipment (PPE): safety goggles, face shield, chemical-resistant gloves, and lab coat. Use only in a well-ventilated area or chemical fume hood.	May cause skin, eye, and respiratory irritation. Inhalation may cause drowsiness or dizziness.[23][24][25]
Spills	Absorb spills with inert, non-combustible material (e.g., sand, vermiculite). Collect and place in a suitable container for disposal.	Prevent entry into drains and waterways.[23]
Disposal	Dispose of waste in accordance with local, state, and federal regulations.	Must be treated as hazardous chemical waste.[23]

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